

# ML192: Application Notes and Protocols for Cell Culture

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## Compound of Interest

Compound Name: ML192  
Cat. No.: B15602871

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These application notes provide detailed protocols for the solubilization and preparation of **ML192** for use in cell culture experiments. **ML192** is a potent and selective antagonist of the G protein-coupled receptor 55 (GPR55). Proper preparation of this compound is critical for obtaining accurate and reproducible experimental results.

## Data Presentation

### ML192 Solubility and Storage

**ML192** is sparingly soluble in aqueous solutions and requires an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent.

Property	Value	Source
Molecular Weight	382.48 g/mol	N/A
Solubility in DMSO	≥ 2.5 mg/mL (≥ 6.54 mM)	[1]
Recommended Stock Solution Solvent	100% DMSO	[1]
Stock Solution Storage	-20°C for up to 1 month, -80°C for up to 6 months	[1]
Final Assay DMSO Concentration	≤ 0.5% (v/v)	General cell culture best practice

Note: To ensure the highest quality, it is recommended to use the stock solution within 6 months when stored at -80°C.[1]

## Experimental Protocols

### Protocol for Preparation of ML192 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ML192** in DMSO.

Materials:

- **ML192** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips

Procedure:

- Calculate the required mass of **ML192**:
  - For 1 mL of a 10 mM stock solution, the required mass is:

- $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 382.48 \text{ g/mol} * 1000 \text{ mg/g} = 3.8248 \text{ mg}$
- Weighing **ML192**:
  - Carefully weigh out approximately 3.83 mg of **ML192** powder and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
  - Add 1 mL of anhydrous/sterile DMSO to the microcentrifuge tube containing the **ML192** powder.
- Ensuring Complete Dissolution:
  - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution. [\[1\]](#)
- Storage:
  - Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)

## Protocol for Preparing ML192 Working Solutions for Cell Culture

This protocol outlines the dilution of the 10 mM **ML192** stock solution to final working concentrations for treating cells in culture.

Materials:

- 10 mM **ML192** stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line

- Sterile microcentrifuge tubes or a 96-well plate for serial dilutions
- Calibrated pipettes and sterile tips

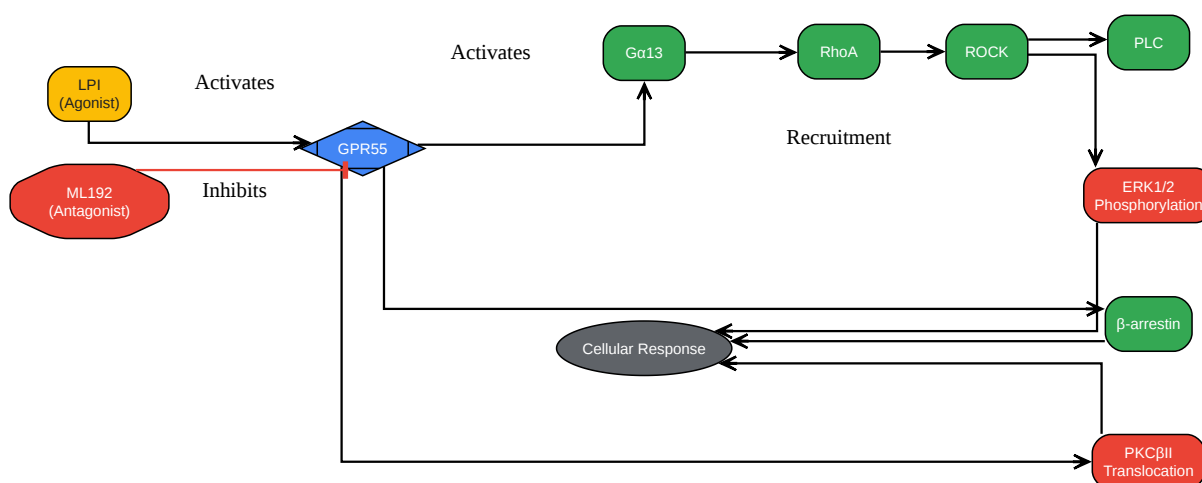
#### Procedure:

- Thaw the Stock Solution:
  - Thaw a single aliquot of the 10 mM **ML192** stock solution at room temperature.
- Determine Final Working Concentrations:
  - Decide on the final concentrations of **ML192** you wish to test in your cell-based assay. The IC<sub>50</sub> of **ML192** for inhibiting L- $\alpha$ -lysophosphatidylinositol (LPI)-induced  $\beta$ -arrestin trafficking is approximately 0.70  $\mu$ M.[1] A typical concentration range for testing could be from 0.1  $\mu$ M to 10  $\mu$ M.
- Serial Dilution (Example for a 10  $\mu$ M final concentration):
  - To achieve a final concentration of 10  $\mu$ M in your cell culture well, you will need to perform a serial dilution. It is recommended to keep the final DMSO concentration in the cell culture medium at or below 0.5%.
  - Step A: Intermediate Dilution: Prepare a 1 mM intermediate solution by diluting the 10 mM stock 1:10 in complete cell culture medium (e.g., 2  $\mu$ L of 10 mM **ML192** + 18  $\mu$ L of medium).
  - Step B: Final Dilution: Add an appropriate volume of the intermediate solution to your cell culture wells to achieve the desired final concentration. For example, to achieve a 10  $\mu$ M final concentration in 1 mL of media, add 10  $\mu$ L of the 1 mM intermediate solution. The final DMSO concentration in this example would be 0.1%.
- Vehicle Control:
  - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **ML192**. This is crucial to ensure that any observed effects are due to the compound and not the solvent.

- Treatment of Cells:
  - Add the prepared **ML192** working solutions and the vehicle control to your cells and incubate for the desired experimental duration.

## Visualizations

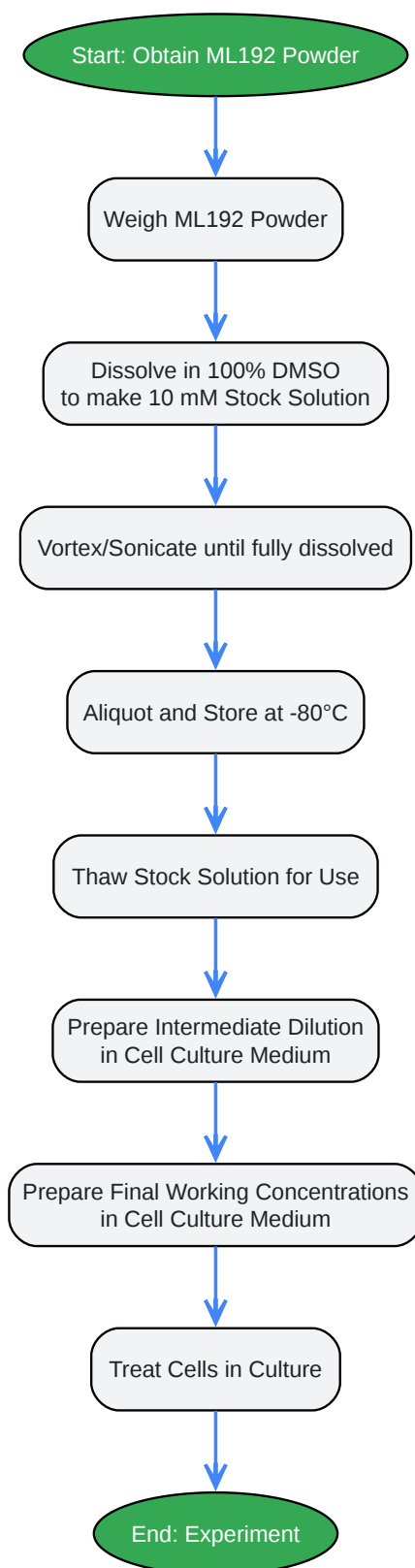
### GPR55 Signaling Pathway and Inhibition by ML192



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Caption: GPR55 signaling cascade and the inhibitory action of **ML192**.

## Experimental Workflow for ML192 Preparation



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Caption: Workflow for preparing **ML192** for cell culture experiments.

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## References

- [1. GPR55 ligands promote receptor coupling to multiple signalling pathways - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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